

Validating the Structure of 2,4,6-Trimethylquinoline: A ^{13}C NMR Comparison Guide

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Compound of Interest

Compound Name: 2,4,6-Trimethylquinoline

CAS No.: 2243-89-2

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For Researchers, Scientists, and Drug Development Professionals: This guide provides an objective comparison of the ^{13}C NMR spectrum of **2,4,6-trimethylquinoline** against key reference compounds, supported by experimental data and protocols to validate its chemical structure.

The precise structural elucidation of heterocyclic compounds like quinoline derivatives is paramount in the field of medicinal chemistry and drug development. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly ^{13}C NMR, serves as a definitive tool for confirming molecular architecture. This guide details the validation of the **2,4,6-trimethylquinoline** structure by comparing its experimental ^{13}C NMR chemical shifts with those of unsubstituted quinoline and its monomethylated analogues.

Comparative Analysis of ^{13}C NMR Chemical Shifts

The structure of **2,4,6-trimethylquinoline** can be unequivocally confirmed by analyzing the chemical shifts in its ^{13}C NMR spectrum and comparing them to simpler, related structures. The electron-donating methyl groups cause predictable upfield (to a lower ppm) or downfield (to a

higher ppm) shifts for the carbons to which they are attached (ipso-carbons) and for other carbons within the aromatic system.

The following table summarizes the experimental ^{13}C NMR chemical shift data for **2,4,6-trimethylquinoline** and its reference compounds. The standard numbering convention for the quinoline ring is used for all assignments.[\[1\]](#)[\[2\]](#)

Table 1: Experimental ^{13}C NMR Chemical Shift Data (ppm) for Quinolines

Carbon	Quinoline (in CDCl_3)	2-Methylquinoline (in CDCl_3)	4-Methylquinoline (in CDCl_3)	6-Methylquinoline (in CDCl_3)	2,4,6-Trimethylquinoline (in DMSO-d_6)
C2	150.3	158.5	150.1	149.8	156.3
C3	121.1	122.1	121.7	120.9	121.2
C4	136.1	136.0	144.3	135.7	142.3
C4a	128.3	127.3	128.9	128.3	126.1
C5	126.6	126.0	123.3	126.7	123.6
C6	129.5	129.3	129.5	135.9	133.5
C7	127.7	127.3	126.2	131.1	129.8
C8	129.5	129.0	129.3	126.4	125.7
C8a	148.4	147.7	148.0	146.9	145.4
2- CH_3	-	25.3	-	-	23.8
4- CH_3	-	-	18.7	-	17.8
6- CH_3	-	-	-	21.4	20.6

Note: Data was obtained from the Spectral Database for Organic Compounds (SDBS) and may be subject to minor variations based on experimental conditions.

Analysis of the data reveals:

- **Ipsso-Substitution Effects:** The carbons directly attached to methyl groups (C2, C4, C6) in **2,4,6-trimethylquinoline** show significant downfield shifts compared to unsubstituted quinoline, which is characteristic of alkyl substitution on an aromatic ring.
- **Shielding/Deshielding Effects:** The presence of multiple methyl groups influences the electronic environment of the entire molecule, leading to shifts in other carbon signals relative to the monomethylated derivatives.
- **Signal Count:** The spectrum of **2,4,6-trimethylquinoline** displays a total of 12 distinct carbon signals (9 for the quinoline core and 3 for the methyl groups), which is consistent with its proposed molecular structure.

Experimental Protocol

The following provides a typical methodology for the acquisition of a ^{13}C NMR spectrum for quinoline derivatives.

1. Sample Preparation:

- Accurately weigh approximately 20-30 mg of the quinoline compound.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a standard 5 mm NMR tube.
- Ensure the sample is fully dissolved to achieve a homogeneous solution.

2. NMR Spectrometer Setup:

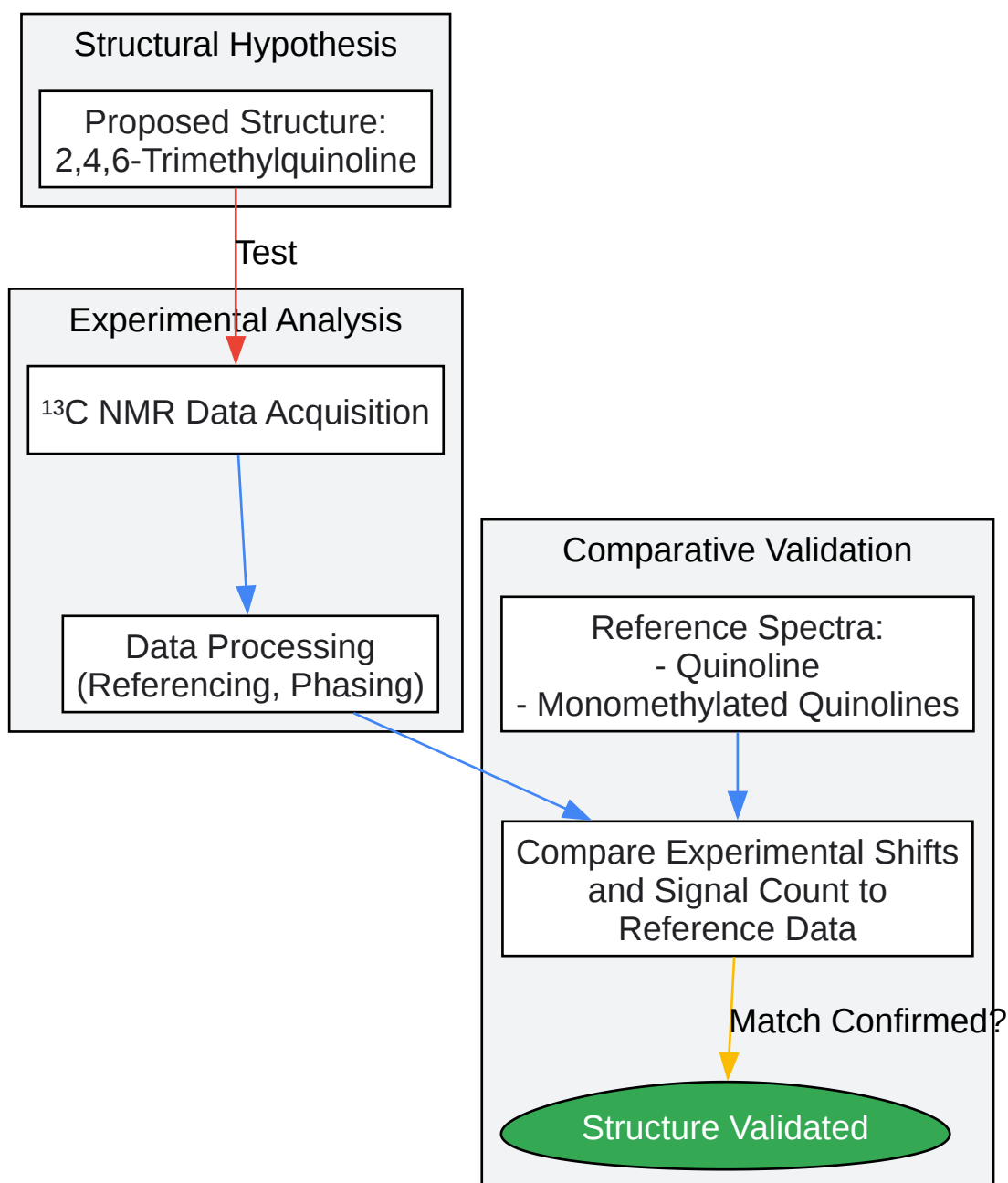
- The data presented was acquired on Fourier-transform (FT) NMR spectrometers operating at various frequencies (e.g., 22.5 MHz to 100.4 MHz).
- The instrument is locked to the deuterium signal of the solvent.
- Shimming is performed to optimize the magnetic field homogeneity.

3. ^{13}C NMR Acquisition Parameters:

- Pulse Program: A standard single-pulse experiment with proton decoupling (e.g., 'zgpg30' on Bruker instruments) is typically used.
- Spectral Width (SW): Approximately 0-200 ppm.
- Acquisition Time (AQ): 1-2 seconds.
- Relaxation Delay (D1): 2-5 seconds to allow for full relaxation of quaternary carbons.
- Number of Scans (NS): 128 scans or more, depending on the sample concentration, to achieve an adequate signal-to-noise ratio.
- Temperature: Standard probe temperature (e.g., 25°C).
- Reference: Chemical shifts are referenced to the residual solvent peak (e.g., DMSO-d₆ at 39.52 ppm or CDCl₃ at 77.16 ppm).

Visualization of the Validation Workflow

The logical process for validating the structure of **2,4,6-trimethylquinoline** using ¹³C NMR is outlined in the diagram below.



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References

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